

# An In-depth Technical Guide to Trivinylbenzene: Chemical Properties and Isomeric Forms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trivinylbenzene

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This technical guide provides a comprehensive overview of **trivinylbenzene**, a versatile aromatic hydrocarbon. With its three vinyl groups attached to a central benzene ring, **trivinylbenzene** serves as a critical building block in polymer chemistry and materials science. This document details its fundamental chemical properties, explores its isomeric forms, and provides insights into its synthesis.

## Core Chemical Data of Trivinylbenzene Isomers

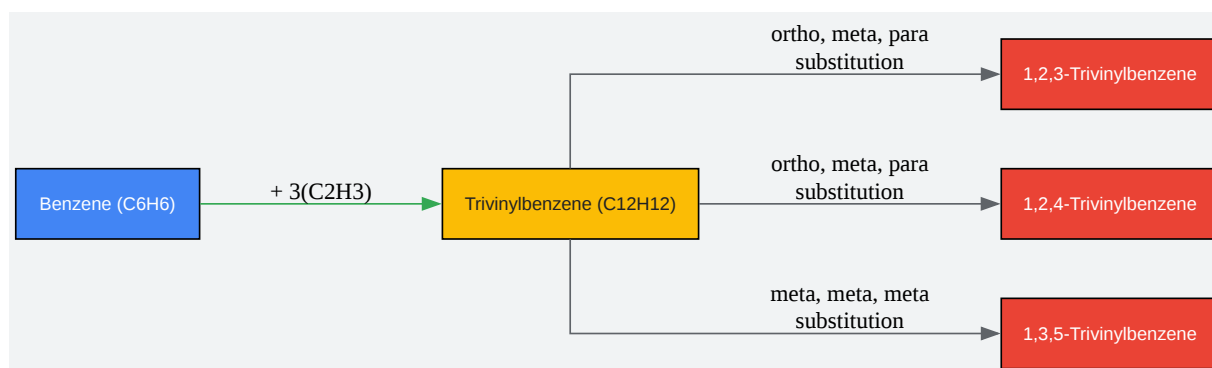
**Trivinylbenzene** is an organic compound with the general chemical formula  $C_{12}H_{12}$ .<sup>[1][2][3]</sup> It exists in three primary isomeric forms, distinguished by the substitution pattern of the vinyl groups on the benzene ring. While the molecular formula and molecular weight are identical for each isomer, their distinct structural arrangements lead to differences in their physical and chemical properties, as well as their applications in various fields of research and development.

The quantitative data for the three main isomers of **trivinylbenzene** are summarized in the table below for straightforward comparison.

Property	1,2,3-Trivinylbenzene	1,2,4-Trivinylbenzene	1,3,5-Trivinylbenzene
Chemical Formula	C12H12[2]	C12H12[4][5][6]	C12H12[7][8]
Molecular Weight	156.22 g/mol [2]	156.22 g/mol [4][5]	156.22 g/mol [7]
IUPAC Name	1,2,3-tris(ethenyl)benzene[2]	1,2,4-tris(ethenyl)benzene[4]	1,3,5-tris(ethenyl)benzene[7]
CAS Number	1322-23-2[2][9]	7641-80-7[4][5]	3048-52-0[7][8][10]
Synonyms	Benzene, 1,2,3-triethenyl-[2]	Benzene, 1,2,4-triethenyl-[4]	Benzene, 1,3,5-triethenyl-[7]

## Isomeric Relationship of Trivinylbenzene

The structural variations of **trivinylbenzene**'s isomers, stemming from the different attachment points of the three vinyl groups to the central benzene ring, are fundamental to their unique properties and reactivity. The following diagram illustrates this logical relationship.



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Isomeric forms of **trivinylbenzene**.

# Experimental Protocols: Synthesis of Trivinylbenzene

Detailed, step-by-step experimental protocols for the synthesis of **trivinylbenzene** isomers are not widely available in public literature. However, general synthetic methodologies have been described, providing a foundational approach for researchers.

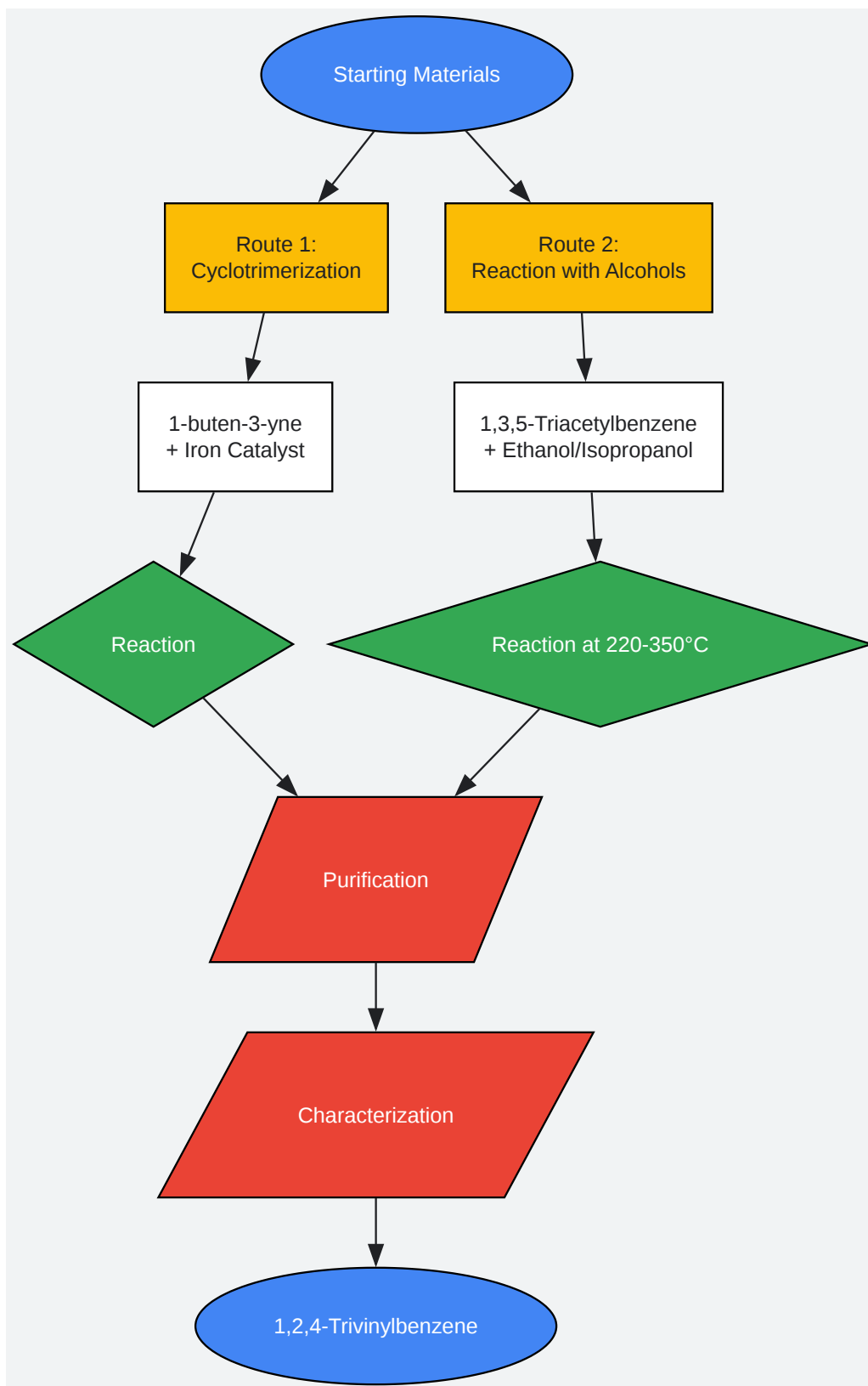
## General Synthesis of 1,2,4-Trivinylbenzene:

Two primary conceptual routes for the synthesis of 1,2,4-**trivinylbenzene** have been outlined:

- **Cyclotrimerization of 1-buten-3-yne:** This method involves the catalyzed cyclotrimerization of 1-buten-3-yne. Iron salts or iron complexes are typically employed as catalysts to facilitate the formation of the **trivinylbenzene** structure. The optimization of reaction conditions is crucial for achieving efficient production.<sup>[5]</sup>
- **Reaction of 1,3,5-Triacetylbenzene with Alcohols:** An alternative approach involves the reaction of 1,3,5-triacetylbenzene with specific alcohols, such as ethanol or isopropanol. This reaction is conducted at elevated temperatures, generally in the range of 220 to 350 °C, and has been reported to produce **trivinylbenzene** in high yields.<sup>[5]</sup>

It is important to note that these descriptions represent general pathways. Researchers seeking to perform these syntheses would need to develop specific protocols, including reagent stoichiometry, reaction times, purification techniques, and characterization methods.<sup>[5]</sup>

The following diagram illustrates the conceptual workflow for the synthesis of 1,2,4-**trivinylbenzene**.



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Conceptual synthesis of 1,2,4-trivinylbenzene.

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